In-Depth Technical Guide to Isodehydroacetic Acid (CAS 480-65-9)

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Compound of Interest

Compound Name:	*4,6-dimethyl-2-oxo-2H-pyran-5-carboxylic acid*
CAS No.:	*480-65-9*
Cat. No.:	*B1329674*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isodehydroacetic acid, also known as Dehydroacetic acid (DHA), with the CAS registry number 480-65-9, is a pyrone derivative with significant applications across various industries. It is recognized for its potent antimicrobial and antifungal properties, which has led to its use as a preservative in cosmetics, personal care products, and food. This technical guide provides a comprehensive overview of the physical and chemical properties of Isodehydroacetic acid, detailed experimental protocols for their determination, and an exploration of its biological activities and mechanisms of action.

Chemical and Physical Properties

The chemical and physical properties of Isodehydroacetic acid are crucial for its application and handling. These properties are summarized in the tables below.

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General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	$C_8H_8O_4$	[1]
Molecular Weight	168.15 g/mol	[1]
Appearance	Odorless, colorless to white crystalline powder	[1]
Melting Point	109 - 113 °C	[1]
Boiling Point	270 °C	[1]
Tautomerism	Exists in enolic and diketo tautomeric forms, with the enol form being the most stable.	[2][3]

Solubility Data

Solvent	Solubility	Reference(s)
Water	Almost insoluble	[1]
Organic Solvents	Moderately soluble	[1]

Spectral Data

Spectroscopic data is essential for the identification and characterization of Isodehydroacetic acid.

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Spectroscopy	Key Features
^{1}H NMR	Provides information on the proton environment in the molecule.
^{13}C NMR	Characterizes the carbon skeleton of the compound.
Infrared (IR)	Shows characteristic peaks for functional groups such as carbonyls and hydroxyls.
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern.

Experimental Protocols

The following sections detail the methodologies for determining key physical properties of Isodehydroacetic acid.

Determination of Melting Point

Objective: To determine the temperature range over which Isodehydroacetic acid transitions from a solid to a liquid.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Isodehydroacetic acid sample
- Spatula
- Thermometer

Procedure:

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- A small amount of finely powdered Isodehydroacetic acid is introduced into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- For accuracy, the determination is repeated at least twice, and the average melting range is reported.

Determination of Solubility

Objective: To determine the solubility of Isodehydroacetic acid in various solvents.

Materials:

- Test tubes
- Vortex mixer
- Isodehydroacetic acid sample
- A range of solvents (e.g., water, ethanol, acetone)
- Graduated pipettes
- Analytical balance

Procedure:

- A pre-weighed amount of Isodehydroacetic acid (e.g., 10 mg) is placed into a test tube.
- A known volume of the solvent (e.g., 1 mL) is added to the test tube.

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- The mixture is agitated vigorously using a vortex mixer for a set period (e.g., 1-2 minutes).
- The mixture is allowed to stand, and visual observation is made to determine if the solid has completely dissolved.
- If the solid dissolves completely, the compound is considered soluble in that solvent at that concentration.
- If the solid does not dissolve, the process can be repeated with gentle heating to assess temperature effects on solubility. The results are recorded qualitatively (e.g., soluble, sparingly soluble, insoluble).

Biological Activity and Mechanism of Action

Isodehydroacetic acid exhibits significant biological activity, primarily as an antimicrobial and antifungal agent.[4][5]

Antimicrobial and Antifungal Activity

Dehydroacetic acid is effective against a broad spectrum of bacteria and fungi.[4][5] Its utility as a preservative stems from its ability to inhibit the growth of these microorganisms in various formulations.[6][7]

Mechanism of Action: The primary mechanism of antimicrobial action involves the disruption of the microbial cell membrane.[8] Dehydroacetic acid is believed to interact with the phospholipid bilayer, leading to a loss of membrane integrity and subsequent cell death. Additionally, it has been suggested that Dehydroacetic acid can inhibit key cellular enzymes, including DNA and RNA polymerases, thereby interfering with microbial replication and proliferation.[8]

Mandatory Visualizations

Synthesis of Dehydroacetic Acid

The industrial synthesis of Dehydroacetic acid typically involves the base-catalyzed dimerization of diketene.[1][9][10]

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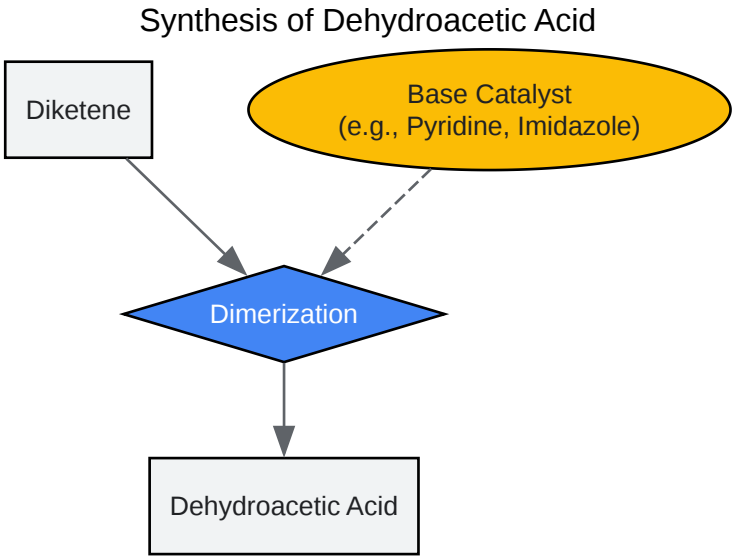

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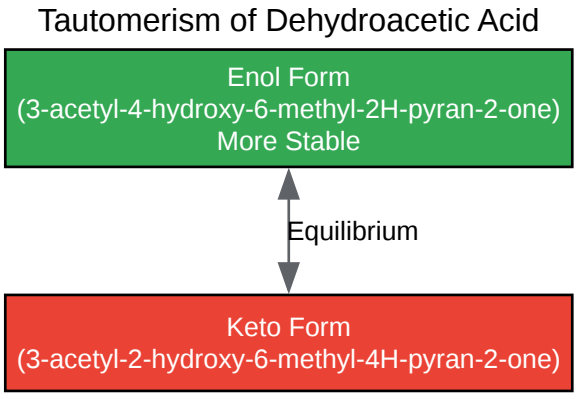
Synthesis of Dehydroacetic Acid

Tautomerism of Dehydroacetic Acid

Dehydroacetic acid exists in equilibrium between its enolic and diketo tautomeric forms, with the enol form being predominant.[2][3][11][12]



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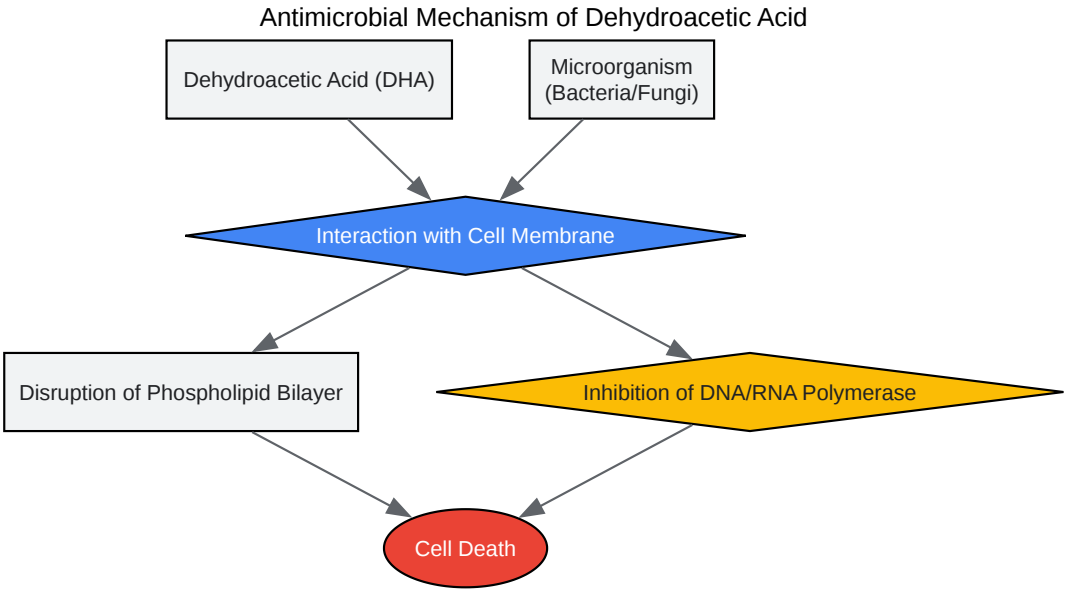
Tautomeric Forms of Dehydroacetic Acid

Antimicrobial Mechanism of Action Workflow

The following diagram illustrates the proposed workflow for the antimicrobial action of Dehydroacetic acid.



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Antimicrobial Action of Dehydroacetic Acid

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